improving signal in But-3-ynal ultrafast experiments

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **But-3-ynal**

CAS No.: 52844-23-2
Cat. No.: S563566

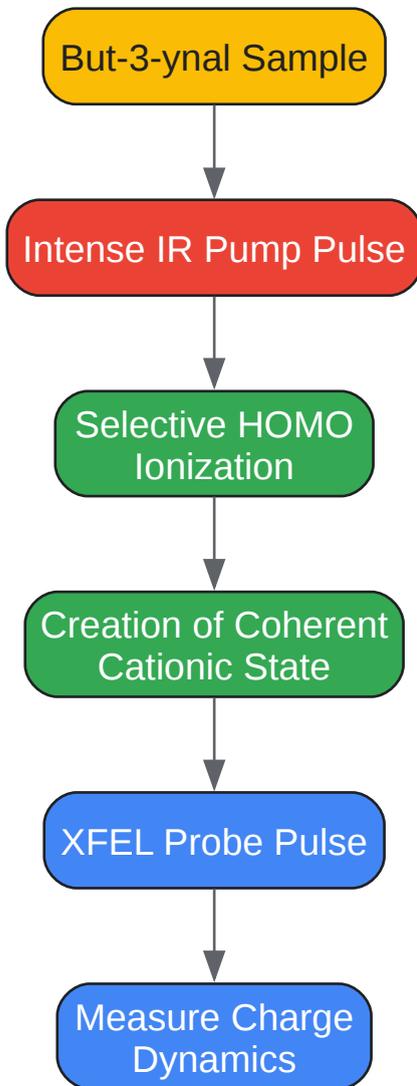**Get Quote**

Experimental Protocols & Workflows

Here are the detailed methodologies for implementing the key techniques described above.

IR Multi-Photon Ionization Triggering

This technique addresses the challenge of selectively exciting the desired electron dynamics without populating a wide range of interfering states [1].

- **Principle**: Traditional XUV pumps can ionize multiple molecular orbitals, creating a complex superposition of states that obscures the specific charge migration signal. Intense IR pulses, through a multi-photon process, selectively ionize only the **Highest Occupied Molecular Orbital (HOMO)** and a few other outer orbitals [1].
- **Procedure**:
  - **Laser System**: Employ an intense, short (attosecond-to-few-femtosecond) infrared (IR) laser pulse as the pump.
  - **Targeting**: **But-3-ynal** is a suitable candidate because its HOMO is part of a **hole mixing structure**, meaning ionization can coherently populate multiple states leading to long-lived electron coherence [1].
  - **Probing**: The resulting charge dynamics can be probed with the spatial resolution of an X-ray free-electron laser (XFEL) [1].

Tech Support

The following diagram illustrates this experimental workflow:

```
┌─────────────────────┐
│  But-3-ynal Sample  │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Intense IR Pump Pulse│
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│   Selective HOMO    │
│     Ionization      │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Creation of Coherent│
│   Cationic State    │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│   XFEL Probe Pulse  │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│   Measure Charge    │
│     Dynamics        │
└─────────────────────┘
```

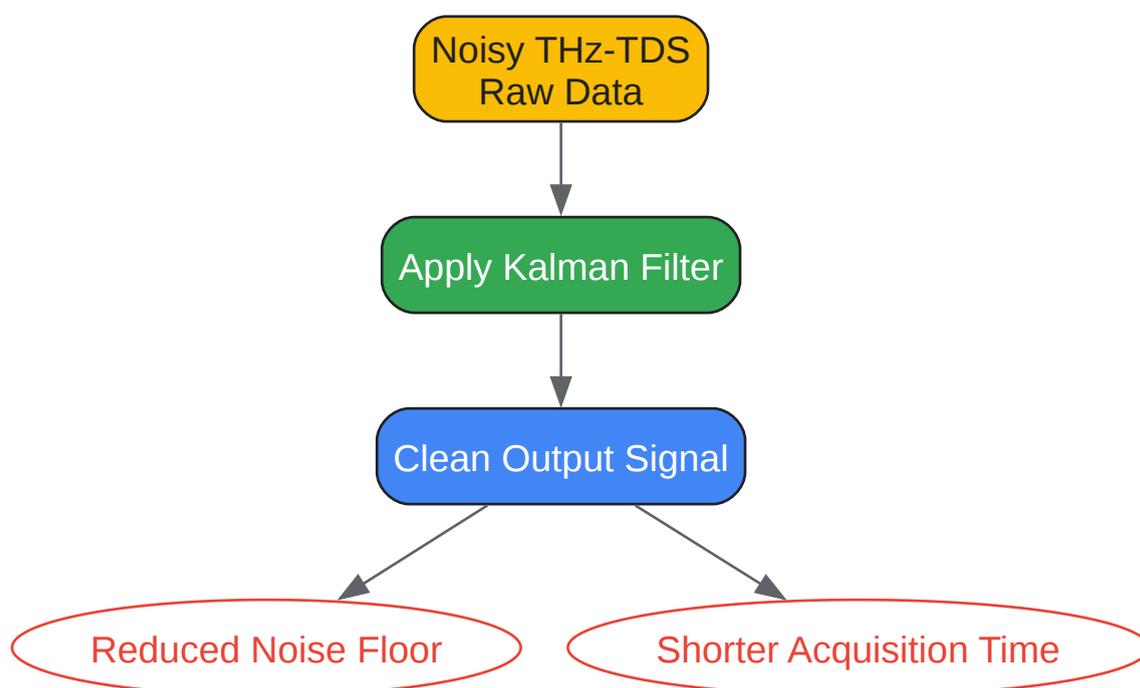Click to download full resolution via product page

Noise Reduction via Kalman Filtering

This is a computational post-processing technique to improve signal quality from time-domain spectroscopy.

- **Principle**: A Kalman filter is an algorithm that uses a series of measurements observed over time to produce estimates of unknown variables. It is highly effective at estimating a system's state by mitigating the effects of noise [1].
- **Procedure**:

- Data Acquisition: Collect terahertz time-domain spectroscopy (THz-TDS) data as usual. The raw data will contain the desired signal and inherent system noise.
- Processing: Apply the Kalman filtering algorithm to the recorded time-domain signal.
- Output: The algorithm produces a "cleaned" signal with a significantly lower noise floor. This allows for either a clearer analysis of the same data or a reduction in the integration time required to achieve a usable signal-to-noise ratio [1].

The signal processing workflow is as follows:

```
          Noisy THz-TDS
            Raw Data
                |
                v
         Apply Kalman Filter
                |
                v
         Clean Output Signal
            /         \
           v           v
  Reduced Noise     Shorter Acquisition
     Floor               Time
```

Click to download full resolution via product page

Simulation Setup for Method Validation

The 2025 study validated its approach using Real-Time Time-Dependent Density Functional Theory (RT-TDDFT) simulations. The following parameters were used for the **Octopus** code and can serve as a reference [1].

Simulation Parameter	Specification
Software	Octopus (real-space RT-TDDFT) [1]

Simulation Parameter	Specification
Functional	PBE with a self-interaction error (SIE) correction [1]
Grid Type	Spherical [1]
Grid Radius	12 Å [1]
Grid Spacing	0.18 Å [1]
Time Step	1.3 attoseconds [1]
Absorbing Boundaries	2 Å thickness [1]

Frequently Asked Questions (FAQ)

Q1: Why is But-3-ynal a good molecule for studying charge migration? A1: But-3-ynal's HOMO is involved in a **hole mixing structure** [1]. This quantum mechanical feature means that ionizing its HOMO can create a coherent superposition of multiple cationic states, which is the fundamental driver of the long-lived charge migration dynamics that researchers want to observe [1].

Q2: What is the biggest advantage of using an IR trigger over an XUV trigger? A2: Selectivity. An XUV pulse has broad energy and typically ionizes many molecular orbitals simultaneously, creating a complex "mess" of states that is hard to interpret. An intense IR pulse, via multi-photon processes, is much more selective, primarily ionizing only the outermost orbitals (like the HOMO), resulting in a cleaner and more interpretable coherent state [1].

Q3: Are the signal improvement methods like Kalman filtering specific to But-3-ynal? A3: No. While the referenced study applied it to **But-3-ynal**, Kalman filtering is a general signal processing technique [1]. It can be applied to terahertz time-domain spectroscopy data from various molecular systems to reduce noise and improve data quality.

> ### *Need Custom Synthesis?*
> *Email: info@smolecule.com or Request Quote Online.*

References

1. Correlation-driven charge migration triggered by infrared multi-photon... [pubs.rsc.org]

To cite this document: Smolecule. [improving signal in But-3-ynal ultrafast experiments]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b563566#improving-signal-in-but-3-ynal-ultrafast-experiments]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?　Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	info@smolecule.com
Web:	www.smolecule.com